14:1 cholesteryl ester-d7 certificate of analysis

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Compound of Interest	
Compound Name:	*14:1 cholesteryl ester-d7*
Cat. No.:	*B15561183* Get Quote

An In-Depth Technical Guide to **14:1 Cholesteryl Ester-d7**

For researchers, scientists, and drug development professionals, the use of stable isotope-labeled internal standards is critical for achieving accurate and reproducible quantification of endogenous molecules in complex biological matrices. This guide provides a detailed technical overview of **14:1 Cholesteryl Ester-d7** (Cholesteryl-d7 Myristoleate), a deuterated standard essential for mass spectrometry-based lipidomics.

Compound Identification and Properties

14:1 Cholesteryl Ester-d7 is the deuterated form of cholesteryl myristoleate, where seven hydrogen atoms on the cholesterol moiety have been replaced with deuterium.[1][2] This isotopic labeling makes it an ideal internal standard for the quantification of its non-labeled counterpart and other cholesteryl esters in various analytical applications.[3][4]

Table 1: Compound Identification

Parameter	Value	Reference
Systematic Name	**25,26,26,26,27,27,27-heptadeuteriocholest-5-en-3beta-ol (9Z-tetradecenoate)**	**[2]**
Common Names	14:1 Cholesteryl-d7 Ester, Cholesteryl-d7 Myristoleate	[2][5]
CAS Number	2342574-68-7	[5]
Molecular Formula	$C_{41}H_{63}D_7O_2$	[5][6]
Molecular Weight	602.04 g/mol	[5]

| Exact Mass | 601.5815 amu |[6] |

Table 2: Specifications and Physical Data

Parameter	Value	Reference
Purity	**>99%**	**[5]**
Form	Solution	
Typical Concentration	1 mg/mL or 25 µg/mL (in mixture)	[6]
Storage Temperature	-20°C	[5]
Solvent	Typically Chloroform or a Dichloromethane:Methanol solution	[4][6]

| Shipping Conditions | Dry Ice | |

Experimental Protocols

The utility of **14:1 Cholesteryl Ester-d7** is defined by the analytical methods it supports. Below are detailed protocols for common experiments involving this standard.

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Purity Assessment by Thin-Layer Chromatography (TLC)

TLC is a standard method for confirming the purity of lipid standards.

- Objective: To verify the purity of the **14:1 Cholesteryl Ester-d7** standard is >99%.

- Materials:

  - TLC plate (silica gel)

  - Developing chamber

  - Mobile phase (e.g., Hexane:Ethyl Acetate mixture)

  - **14:1 Cholesteryl Ester-d7** standard

  - Visualization reagent (e.g., phosphomolybdic acid or iodine vapor)

- Methodology:

  - Spot a small amount of the **14:1 Cholesteryl Ester-d7** solution onto the baseline of a silica TLC plate.

  - Place the plate in a developing chamber containing the mobile phase, ensuring the solvent level is below the baseline.

  - Allow the solvent to migrate up the plate until it is ~1 cm from the top.

  - Remove the plate and mark the solvent front.

  - Dry the plate completely.

  - Visualize the spots using the chosen reagent (e.g., by spraying with phosphomolybdic acid and heating).

  - A single spot confirms the purity of the compound. The presence of other faint spots would indicate impurities.

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Quantification of Endogenous Cholesteryl Esters via Isotope Dilution LC-MS/MS

Isotope dilution mass spectrometry is the gold standard for quantification in metabolomics and lipidomics, minimizing variations from sample extraction and matrix effects.[3][7] **14:1 Cholesteryl Ester-d7** serves as an ideal internal standard (IS) in this workflow.
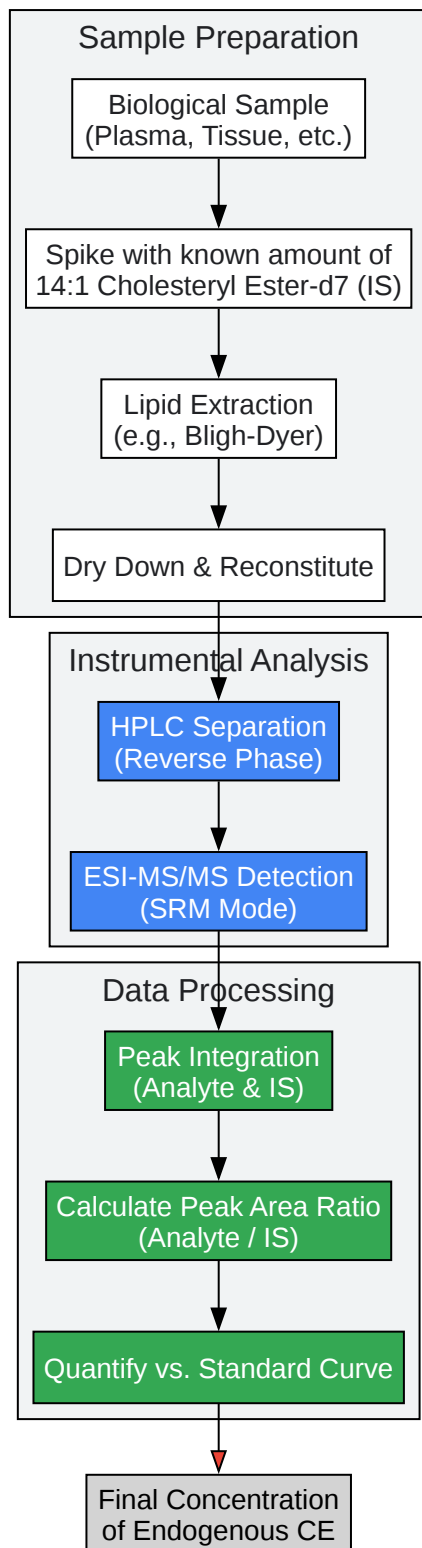
- Objective: To accurately quantify the amount of 14:1 cholesteryl ester and other CEs in a biological sample (e.g., plasma, tissue homogenate).

- Methodology:

  - Sample Preparation & Lipid Extraction:

    - Homogenize the biological sample (e.g., tissue, cells).

    - Add a precise, known amount of the **14:1 Cholesteryl Ester-d7** internal standard to the homogenate.[8]

    - Perform a lipid extraction using a suitable method, such as a Bligh-Dyer or Folch extraction, which uses a chloroform/methanol solvent system.[8] An antioxidant like BHT may be added to prevent oxidation.[7]

    - The organic phase containing the lipids (including the analyte and the IS) is collected and dried under a stream of nitrogen.[8]

  - Chromatographic Separation (LC):

    - Reconstitute the dried lipid extract in a suitable solvent (e.g., 95% methanol).[8]

    - Inject the sample into a High-Performance Liquid Chromatography (HPLC) system equipped with a reverse-phase column (e.g., C18).

    - Elute the cholesteryl esters using a gradient of mobile phases, such as an acetonitrile/isopropanol mixture, to separate different lipid species.

  - Mass Spectrometric Detection (MS/MS):

- The eluent from the HPLC is directed into an electrospray ionization (ESI) source of a tandem mass spectrometer.[9]

- Operate the mass spectrometer in positive ion mode. Cholesteryl esters typically form ammonium adducts.[9]

- Use Selected Reaction Monitoring (SRM) for quantification. This involves monitoring specific precursor-to-product ion transitions. For all cholesteryl esters, a common product ion at m/z 369.3 is generated from the collision-induced dissociation of the cholesteryl moiety.[7][9]

  - Analyte Transition: Monitor the transition for endogenous 14:1 cholesteryl ester (e.g., $[M+NH_4]^+ \rightarrow 369.3$).

  - Internal Standard Transition: Monitor the transition for the deuterated standard, **14:1 cholesteryl ester-d7** (e.g., $[M+7+NH_4]^+ \rightarrow 376.4$).[10]

- Data Analysis & Quantification:

  - Integrate the peak areas for both the endogenous analyte and the d7-internal standard.

  - Calculate the ratio of the analyte peak area to the internal standard peak area.

  - Determine the concentration of the endogenous analyte by comparing this ratio to a standard curve generated with known concentrations of the non-labeled standard and a fixed amount of the internal standard.

Visualizations
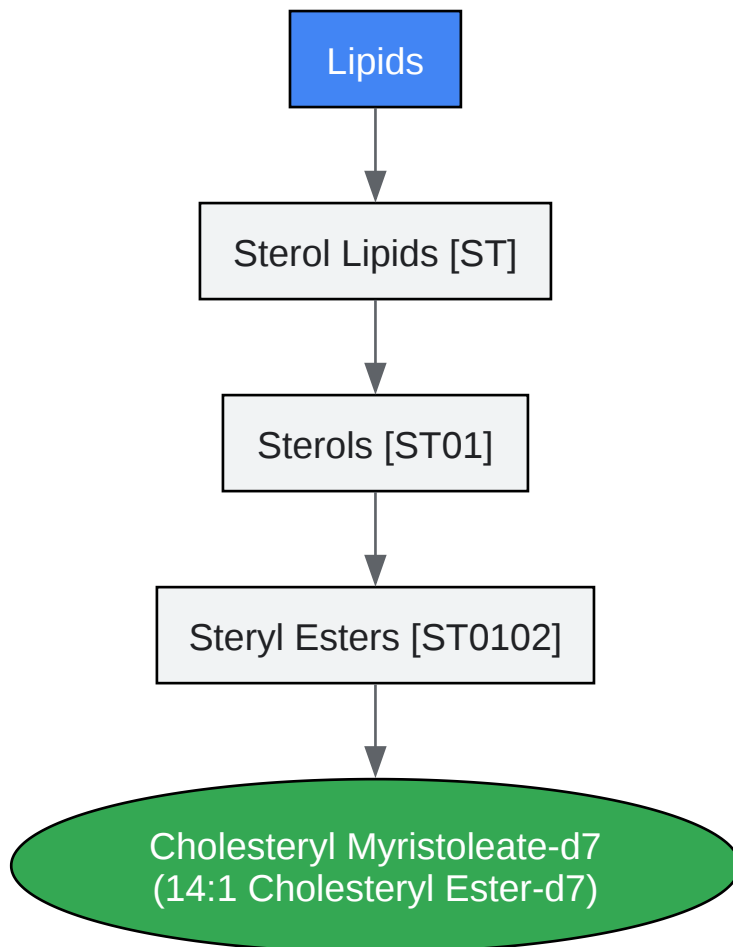# Workflow for Quantification using Isotope Dilution

Workflow for Cholesteryl Ester Quantification using a Deuterated Standard

Sample Preparation

Biological Sample
(Plasma, Tissue, etc.)

↓

Spike with known amount of
14:1 Cholesteryl Ester-d7 (IS)

↓

Lipid Extraction
(e.g., Bligh-Dyer)

↓

Dry Down & Reconstitute

Instrumental Analysis

HPLC Separation
(Reverse Phase)

↓

ESI-MS/MS Detection
(SRM Mode)

Data Processing

Peak Integration
(Analyte & IS)

↓

Calculate Peak Area Ratio
(Analyte / IS)

↓

Quantify vs. Standard Curve

↓

Final Concentration
of Endogenous CE

Caption: Experimental workflow for quantifying endogenous cholesteryl esters.

Tech Support

Lipid Classification Hierarchy

Classification of 14:1 Cholesteryl Ester-d7

```
Lipids
  ↓
Sterol Lipids [ST]
  ↓
Sterols [ST01]
  ↓
Steryl Esters [ST0102]
  ↓
Cholesteryl Myristoleate-d7
(14:1 Cholesteryl Ester-d7)
```

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Caption: Hierarchical classification of **14:1 Cholesteryl Ester-d7**.

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